

2-Bromo-5-(methylsulfonyl)pyridine GHS hazard statements

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Compound of Interest

Compound Name:	2-Bromo-5-(methylsulfonyl)pyridine
Cat. No.:	B1277463

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An In-depth Technical Guide to the GHS Hazard Statements for **2-Bromo-5-(methylsulfonyl)pyridine**

This technical guide provides a detailed overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard statements associated with **2-Bromo-5-(methylsulfonyl)pyridine**. The information is intended for researchers, scientists, and professionals in drug development who handle this compound.

It is important to note that various chemical suppliers report different CAS Numbers for this structure and its close isomers. This guide synthesizes data from sources for **2-Bromo-5-(methylsulfonyl)pyridine** and its isomers, such as 2-Bromo-6-(methylsulfonyl)pyridine (CAS 98626-92-7) and 5-Bromo-2-(methylsulfonyl)pyridine (CAS 98626-95-0), which are expected to have very similar toxicological profiles due to their structural similarity.

GHS Hazard Classification

The GHS classification for **2-Bromo-5-(methylsulfonyl)pyridine** and its close isomers indicates that it is a hazardous substance requiring careful handling. The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.

Data Presentation: GHS Hazard Summary

The following table summarizes the GHS hazard information based on available safety data sheets for closely related isomers.

GHS Element	Description
Hazard Pictogram	 alt text GHS07: Exclamation Mark [1]
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed. [1] [2] H315: Causes skin irritation. [1] [2] [3] H319: Causes serious eye irritation. [1] [2] [3] H335: May cause respiratory irritation. [1] [2] [3]
Precautionary Statements	Prevention:P261: Avoid breathing dust/fume/gas/mist/vapours/spray. [1] [2] [3] P264: Wash skin thoroughly after handling. [2] P270: Do not eat, drink or smoke when using this product. [2] P271: Use only outdoors or in a well-ventilated area. [2] P280: Wear protective gloves/eye protection/face protection. [2] Response:P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [2] P302+P352: IF ON SKIN: Wash with plenty of soap and water. [2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2] [3] P312: Call a POISON CENTER/doctor if you feel unwell. [2] P330: Rinse mouth. [2] P332+P313: If skin irritation occurs: Get medical advice/attention. [2] P337+P313: If eye irritation persists: Get medical advice/attention. [2] P362: Take off contaminated clothing and wash before reuse. [2] Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed. [2] P405: Store locked up.

[2]Disposal:P501: Dispose of contents/container to an approved waste disposal plant.[2]

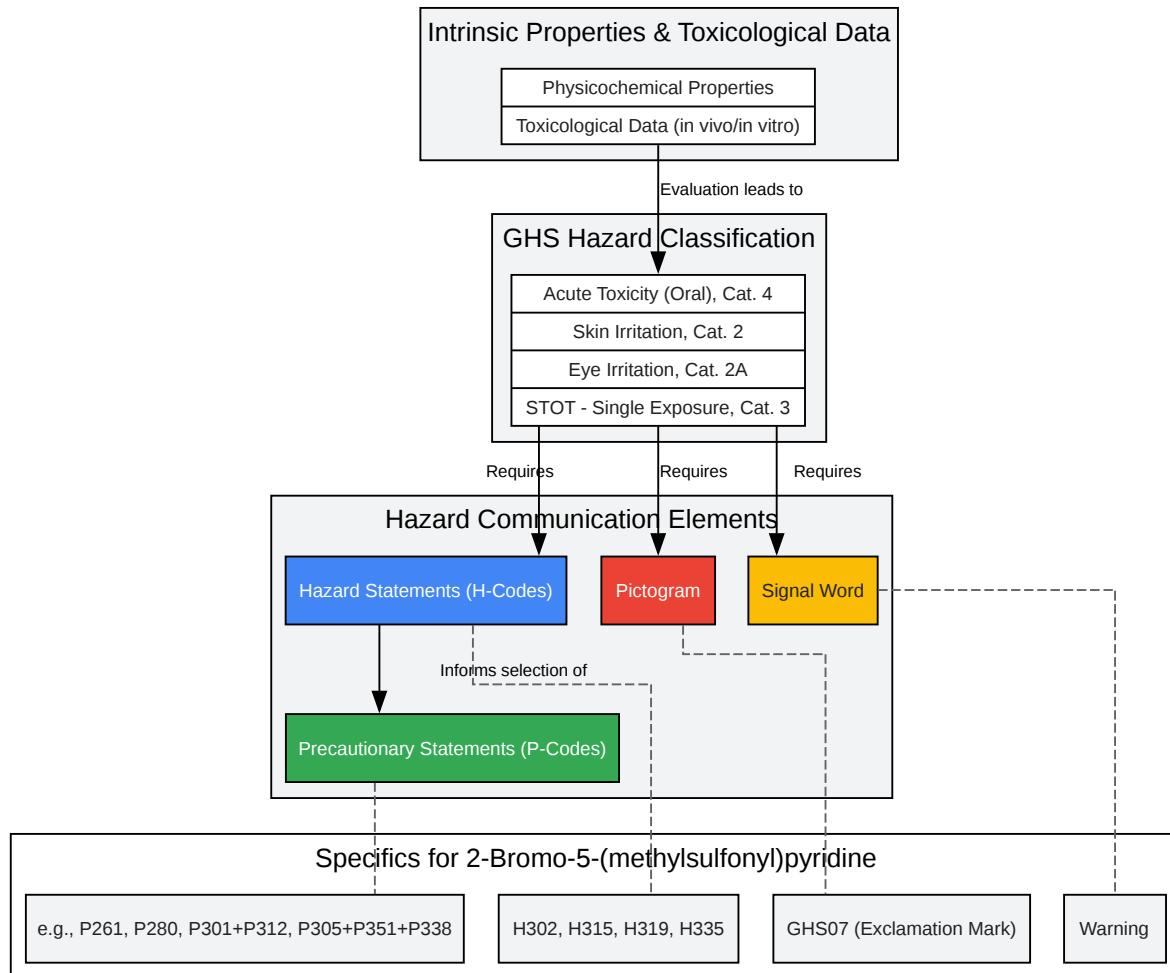
Experimental Protocols

Detailed experimental protocols for the toxicological studies that form the basis of these GHS classifications are not available in the public domain safety data sheets. The hazard statements are derived from standardized testing or from data on structurally similar compounds.

- H302 (Harmful if swallowed): This classification is typically based on acute oral toxicity studies (e.g., OECD Test Guideline 420, 423, or 425) that determine the median lethal dose (LD50) of a substance in animal models, usually rats. The result for this chemical falls into GHS Category 4 for acute oral toxicity.
- H315 (Causes skin irritation): This is determined through in vivo or in vitro skin irritation tests (e.g., OECD Test Guideline 404 or 439). These tests assess the potential of a substance to cause reversible inflammatory changes to the skin.
- H319 (Causes serious eye irritation): This classification is based on tests that evaluate the potential of a substance to produce reversible changes in the eye (e.g., OECD Test Guideline 405 or 492).
- H335 (May cause respiratory irritation): This is often based on observations of respiratory effects in animal studies, human exposure data, or from the properties of the chemical itself (e.g., reactivity, volatility).

Mandatory Visualization

The following diagram illustrates the logical workflow from the intrinsic hazardous properties of **2-Bromo-5-(methylsulfonyl)pyridine** to the communication of these hazards as mandated by the GHS.

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GHS Hazard Communication Workflow for the Compound.

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References

- 1. 2-Bromo-6-(methylsulfonyl)pyridine | 98626-92-7 [sigmaaldrich.com]
- 2. 98626-95-0|5-Bromo-2-(methylsulfonyl)pyridine|BLD Pharm [bldpharm.com]
- 3. aobchem.com [aobchem.com]
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